

# synthesis of 2-Amino-5-ethylphenol hydrochloride from 2-amino-5-ethylphenol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Amino-5-ethylphenol  
hydrochloride

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## Synthesis of 2-Amino-5-ethylphenol Hydrochloride: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the synthesis of **2-Amino-5-ethylphenol hydrochloride** from its free base, 2-amino-5-ethylphenol. The information presented herein is intended for a technical audience and details the chemical transformation, experimental protocols, and physical and chemical properties of the resulting salt.

### Introduction

2-Amino-5-ethylphenol is a substituted aromatic amine and phenol derivative. Its conversion to the hydrochloride salt is a common practice in chemical and pharmaceutical development. The formation of a hydrochloride salt can enhance the compound's stability, and aqueous solubility, and facilitate its handling and formulation.<sup>[1]</sup> The synthesis is a straightforward acid-base reaction where the amino group of 2-amino-5-ethylphenol is protonated by hydrochloric acid.

### Reaction Scheme

The chemical transformation involves the reaction of 2-amino-5-ethylphenol with hydrochloric acid (HCl) to yield **2-Amino-5-ethylphenol hydrochloride**.

Chemical Equation:



(2-amino-5-ethylphenol + Hydrochloric acid → **2-Amino-5-ethylphenol hydrochloride**)

## Physicochemical Properties

A summary of the key physicochemical properties of the starting material and the final product is presented in the tables below.

Table 1: Properties of 2-Amino-5-ethylphenol (Starting Material)

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO
Molecular Weight	137.18 g/mol
Appearance	Data not available
Solubility	Data not available

Table 2: Properties of **2-Amino-5-ethylphenol Hydrochloride** (Product)

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>12</sub> ClNO
Molecular Weight	173.64 g/mol
Appearance	White to off-white crystalline powder
Melting Point	>163°C (decomposes)
Solubility	Soluble in water and ethanol
Purity (Typical)	≥98% (by HPLC)

## Experimental Protocol

The following is a representative experimental protocol for the synthesis of **2-Amino-5-ethylphenol hydrochloride**. This procedure is based on general principles of hydrochloride salt formation for aromatic amines.

Materials:

- 2-amino-5-ethylphenol
- Concentrated Hydrochloric Acid (HCl, 37%)
- Isopropanol (IPA)
- Diethyl ether
- Deionized water
- pH paper or pH meter
- Stir plate and magnetic stir bar
- Round bottom flask
- Dropping funnel
- Büchner funnel and filter paper
- Vacuum flask
- Drying oven or vacuum desiccator

Procedure:

- **Dissolution:** In a round bottom flask equipped with a magnetic stir bar, dissolve 1.0 equivalent of 2-amino-5-ethylphenol in a suitable volume of isopropanol (e.g., 5-10 mL per gram of starting material). Stir the mixture at room temperature until the solid is completely dissolved.

- **Acidification:** While stirring, slowly add a slight molar excess (approximately 1.05 to 1.1 equivalents) of concentrated hydrochloric acid dropwise to the solution using a dropping funnel. A precipitate is expected to form during the addition. The reaction is an exothermic acid-base neutralization.
- **Crystallization/Precipitation:** After the addition of HCl is complete, continue to stir the mixture at room temperature for 1-2 hours to ensure complete salt formation. If crystallization is slow, the mixture can be cooled in an ice bath to promote precipitation. To further induce precipitation, an anti-solvent such as diethyl ether can be slowly added until the product crashes out of the solution.
- **Isolation:** Isolate the solid product by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the filter cake with a small amount of cold isopropanol, followed by a wash with diethyl ether to remove any residual impurities and to aid in drying.
- **Drying:** Dry the purified **2-Amino-5-ethylphenol hydrochloride** in a vacuum oven or a desiccator at a moderate temperature (e.g., 40-50°C) until a constant weight is achieved.

Yield:

While a specific yield for this reaction is not widely published, similar acid-base salt formations typically proceed in high yield, often exceeding 90-95%, assuming efficient precipitation and isolation.

## Characterization and Quality Control

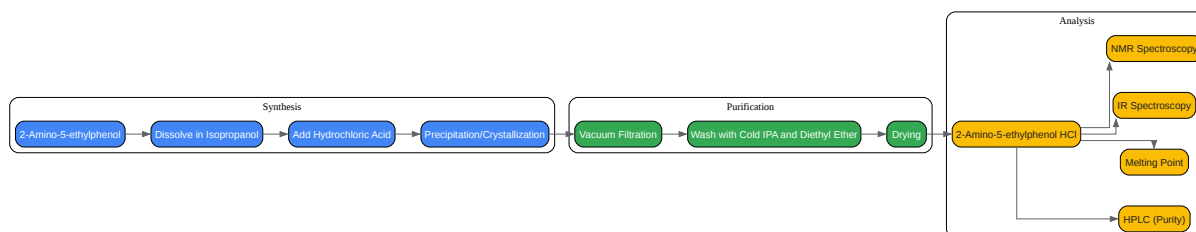
The identity and purity of the synthesized **2-Amino-5-ethylphenol hydrochloride** should be confirmed using standard analytical techniques.

Table 3: Analytical Methods for Product Characterization

Analytical Technique	Purpose	Expected Result
High-Performance Liquid Chromatography (HPLC)	Purity assessment	≥98%
Melting Point Analysis	Identification and purity check	Sharp melting point, consistent with reference values (>163°C with decomposition)
Infrared (IR) Spectroscopy	Functional group confirmation	Appearance of a broad N-H stretch from the ammonium salt, and shifts in aromatic region peaks.
<sup>1</sup> H Nuclear Magnetic Resonance (NMR) Spectroscopy	Structural elucidation	Chemical shifts and integration consistent with the protonated structure.

## Workflow Diagram

The following diagram illustrates the overall workflow for the synthesis, purification, and analysis of **2-Amino-5-ethylphenol hydrochloride**.



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Caption: Workflow for the synthesis of **2-Amino-5-ethylphenol hydrochloride**.

## Safety Considerations

- 2-amino-5-ethylphenol: Handle with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid inhalation of dust and contact with skin and eyes.
- Concentrated Hydrochloric Acid: Highly corrosive and toxic. Handle in a well-ventilated fume hood with appropriate PPE, including acid-resistant gloves and a face shield.
- Isopropanol and Diethyl Ether: Flammable solvents. Work in a well-ventilated area away from ignition sources.

Always consult the Safety Data Sheet (SDS) for each chemical before use.

## Conclusion

The synthesis of **2-Amino-5-ethylphenol hydrochloride** from its free base is a high-yielding and straightforward acid-base reaction. The resulting hydrochloride salt offers improved physical properties, which are advantageous for various applications in research and development. The provided protocol and analytical methods serve as a comprehensive guide for the successful synthesis and characterization of this compound.

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## References

- 1. spectroscopyonline.com [spectroscopyonline.com]
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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)